

A Researcher's Guide to Commercial Tetrahydrobiopterin (BH4) Formulations

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Tetrahydrobiopterin

Cat. No.: B1682763

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For researchers, scientists, and drug development professionals, the selection of a high-quality **Tetrahydrobiopterin** (BH4) formulation is critical for obtaining reliable and reproducible experimental results. This guide provides a comparative overview of commercially available BH4 formulations for research use, supported by experimental protocols to assess their performance.

Tetrahydrobiopterin (BH4) is an essential cofactor for several aromatic amino acid hydroxylases and nitric oxide synthases (NOS), playing a pivotal role in the synthesis of neurotransmitters and nitric oxide.^[1] Due to its inherent instability and susceptibility to oxidation, the purity and stability of BH4 formulations are paramount for research applications.^[2]

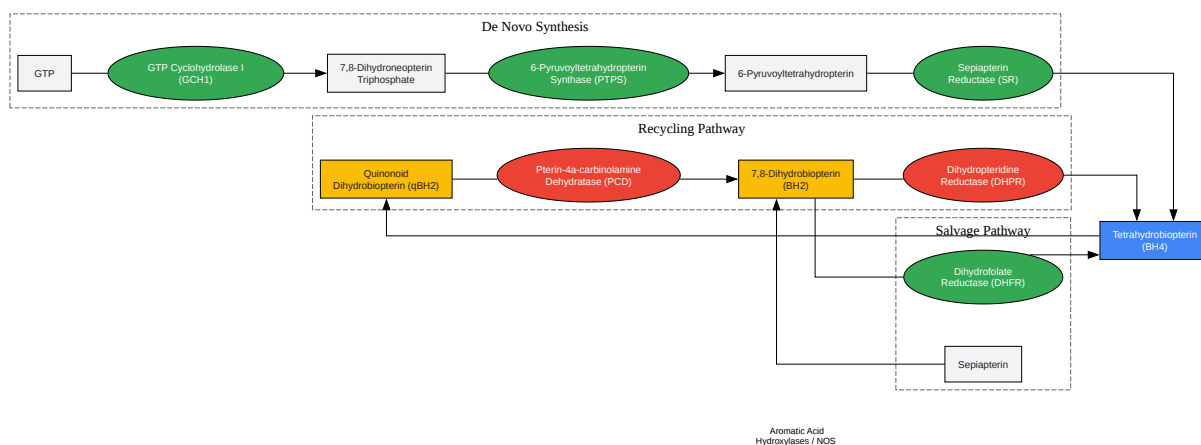
Comparison of Commercial Tetrahydrobiopterin Formulations

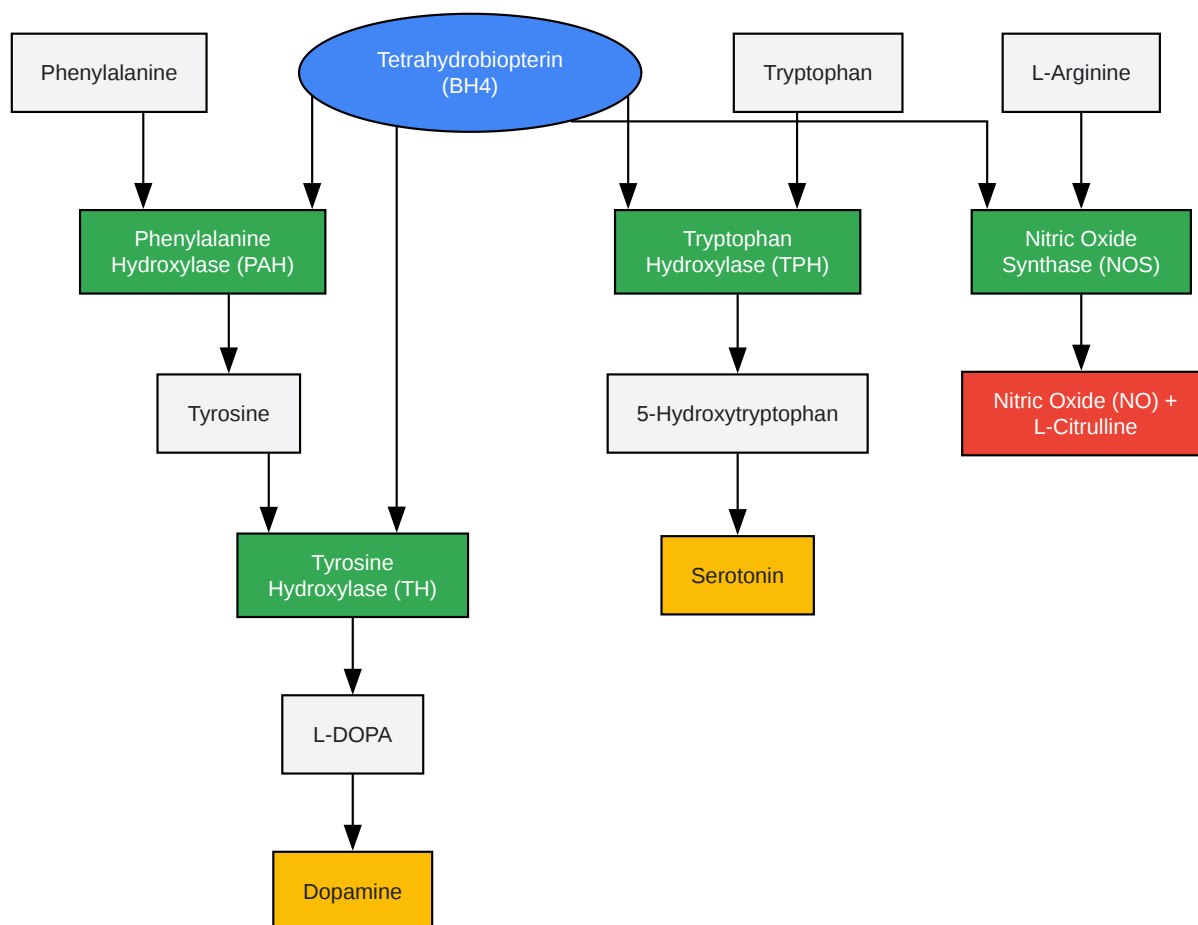
While direct comparative studies between different commercial BH4 formulations are not readily available in the published literature, this section provides a summary of product specifications from prominent suppliers. Researchers are encouraged to perform their own in-house validation using the protocols provided in this guide.

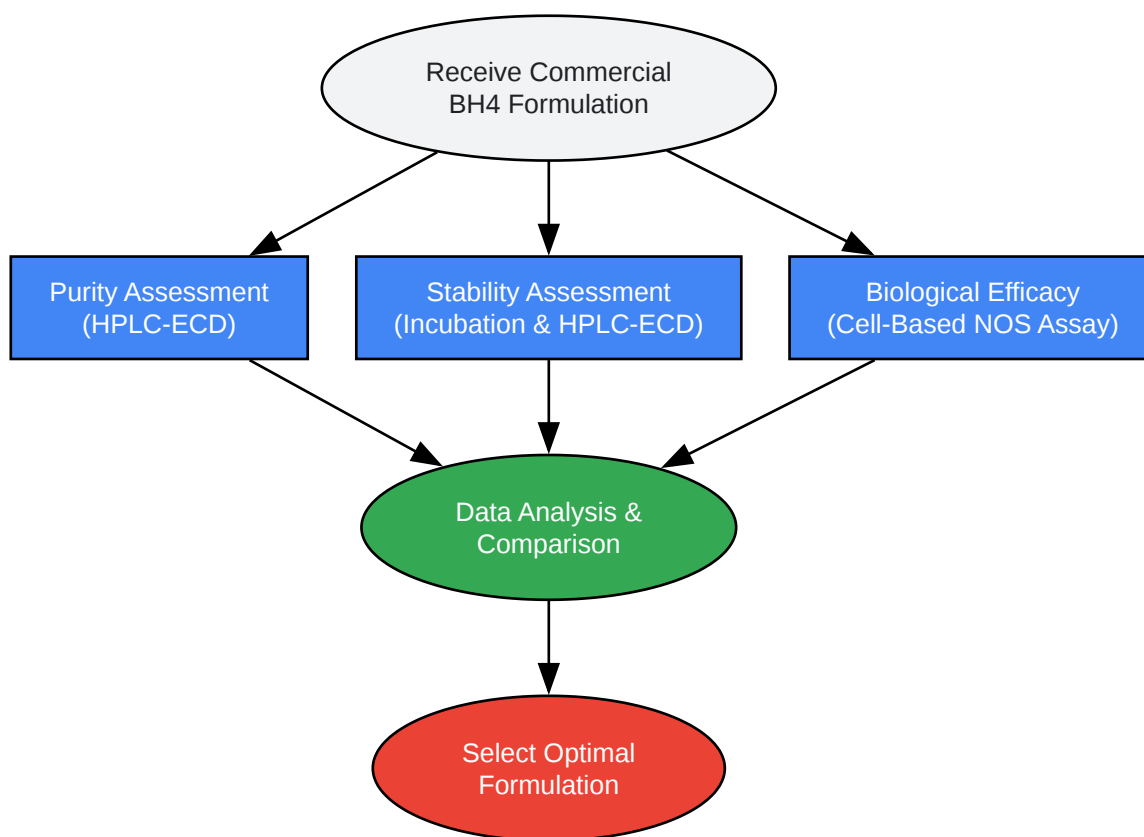
Feature	Sigma-Aldrich (Product No. T4425)	Cayman Chemical (Item No. 81880)	Schircks Laboratories (Product No. 11.212)
Product Name	(6R)-5,6,7,8-Tetrahydrobiopterin dihydrochloride	(6R)-5,6,7,8-tetrahydro-L-Biopterin (hydrochloride)	(6R)-5,6,7,8-Tetrahydro-L-biopterin dihydrochloride
Form	Powder	Crystalline solid	White to light yellow powder
Purity	≥98% (HPLC)	≥99% [3]	> 99.5% [4]
CAS Number	69056-38-8	69056-38-8 [5]	69056-38-8 [4]
Molecular Formula	C ₉ H ₁₅ N ₅ O ₃ · 2HCl	C ₉ H ₁₅ N ₅ O ₃ · 2HCl [3]	C ₉ H ₁₅ N ₅ O ₃ · 2HCl [4]
Molecular Weight	314.17 g/mol	314.2 g/mol [3]	314.2 g/mol [4]
Storage	-20°C, desiccated, protected from light [2]	-20°C [3]	-20°C or colder, desiccated, protected from light [4]
Solubility	Soluble in oxygen-free water (19.6-20.4 mg/mL) and 0.1 N HCl. [2] [6]	Soluble in DMSO (>5 mg/mL), DMF (>3 mg/mL), and PBS (pH 7.2) (>10 mg/mL). [5]	Freely soluble in water. [4]
Stability Notes	Very hygroscopic. Solutions are unstable in neutral/alkaline conditions. Stable in 0.1 N HCl at -20°C for several weeks. [2]	Aqueous solutions are not recommended for storage for more than one day. [3]	Very hygroscopic. Reacts with oxygen, especially in neutral and alkaline solutions. Solutions are relatively stable at -20°C or colder. [4]

Key Signaling Pathways Involving Tetrahydrobiopterin

BH4 is a critical cofactor in several vital signaling pathways. Understanding these pathways is essential for designing experiments and interpreting results.







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- To cite this document: BenchChem. [A Researcher's Guide to Commercial Tetrahydrobiopterin (BH4) Formulations]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1682763#comparison-of-commercial-tetrahydrobiopterin-formulations-for-research]

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